

# Butamifos Toxicology in Non-Target Organisms: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Butamifos

Cat. No.: B1668082

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## Executive Summary

**Butamifos** is an organophosphate herbicide recognized for its role in controlling annual and graminaceous weeds. However, its application raises concerns regarding its toxicological impact on non-target organisms. This technical guide provides a comprehensive overview of the toxicology of **butamifos**, with a focus on aquatic organisms, birds, bees, and soil inhabitants. **Butamifos** primarily exerts its toxic effects through the inhibition of acetylcholinesterase, a critical enzyme in the nervous system. This document summarizes available quantitative toxicity data, details experimental protocols for toxicological assessment, and visualizes key biological pathways and experimental workflows. The information presented herein is intended to support researchers and professionals in understanding and evaluating the environmental risks associated with **butamifos**.

## Quantitative Toxicity Data

The following tables summarize the available quantitative data on the toxicity of **butamifos** to various non-target organisms. It is important to note that publicly available data for **butamifos** is limited for some species.

Table 1: Acute Toxicity of **Butamifos** to Aquatic Organisms

Species	Endpoint	Duration	Value (mg/L)	Reference
Oncorhynchus mykiss (Rainbow Trout)	LC50	96 hours	4.1	[1]
Daphnia magna (Water Flea)	EC50 (Immobilization)	48 hours	1.56	[1]
Daphnia magna (Water Flea)	LC50 (Immobilization)	24 hours	>10	[2]
Daphnia magna (Water Flea)	LC50 (Immobilization)	48 hours	1-10	[2]
Scenedesmus subspicatus (Green Algae)	EC50 (Growth Inhibition)	48 hours	0.15	[2]

Table 2: Acute Toxicity of **Butamifos** to Terrestrial Organisms

Species	Endpoint	Value	Reference
Rat (Mammal)	Oral LD50	630 mg/kg	
Eisenia fetida (Earthworm)	14-day LC50	>1000 mg/kg dry soil	
Apis mellifera (Honeybee)	Contact acute LD50	Data not available	
Apis mellifera (Honeybee)	Oral acute LD50	Data not available	
Avian Species	Acute oral LD50	Data not available	

Table 3: Chronic Toxicity of **Butamifos** to Aquatic Organisms

Species	Endpoint	Value	Reference
Fish (Early-life Stage)	NOEC	Data not available	
Daphnia magna (Reproduction)	NOEC	Data not available	

## Experimental Protocols

The toxicological data presented in this guide are typically generated following standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA). Below are detailed summaries of the methodologies for key experiments.

### Fish Acute Toxicity Test (Following OECD Guideline 203)

This test determines the median lethal concentration (LC50) of a substance in fish over a 96-hour period.

- **Test Species:** Recommended species include rainbow trout (*Oncorhynchus mykiss*), zebrafish (*Danio rerio*), or fathead minnow (*Pimephales promelas*).
- **Test Conditions:**
  - **Exposure:** Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours.
  - **Concentrations:** A range of concentrations of the test substance are used, typically in a geometric series, along with a control group.
  - **Water Quality:** Parameters such as temperature, pH, and dissolved oxygen are maintained within a narrow range suitable for the test species.
  - **Observations:** Mortalities and any sublethal effects (e.g., abnormal behavior, discoloration) are recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 value and its 95% confidence limits are calculated using statistical methods such as probit analysis.

## Daphnia magna Acute Immobilization Test (Following OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the population (EC50) within 48 hours.

- Test Organism: Young daphnids (<24 hours old) are used.
- Test Conditions:
  - Exposure: Daphnids are exposed to a range of concentrations of the test substance in a static system for 48 hours.
  - Immobilization: Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
  - Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Data Analysis: The EC50 value and its confidence limits are calculated.

## Algal Growth Inhibition Test (Following OECD Guideline 201)

This test evaluates the effect of a substance on the growth of freshwater green algae.

- Test Species: Commonly used species include *Scenedesmus subspicatus* or *Pseudokirchneriella subcapitata*.
- Test Conditions:
  - Exposure: Exponentially growing algal cultures are exposed to various concentrations of the test substance over a 72-hour period.
  - Growth Measurement: Algal growth is measured by cell counts or a surrogate parameter like chlorophyll fluorescence.
- Data Analysis: The EC50 (the concentration causing a 50% reduction in growth or growth rate) is determined.

## Avian Acute Oral Toxicity Test (Following OECD Guideline 223)

This test is designed to determine the acute oral toxicity (LD50) of a substance to birds.

- **Test Species:** Commonly used species are the Northern bobwhite (*Colinus virginianus*) or the mallard duck (*Anas platyrhynchos*).
- **Methodology:**
  - **Dosing:** A single oral dose of the test substance is administered to the birds.
  - **Observation Period:** The birds are observed for at least 14 days for mortality and signs of toxicity.
  - **Test Designs:** The guideline offers three procedures: a limit test (to determine if the LD50 is above a certain level, typically 2000 mg/kg body weight), an LD50-only test, and an LD50-slope test.
- **Data Analysis:** The LD50 and its 95% confidence interval are calculated.

## Honeybee Acute Contact and Oral Toxicity Tests (Following OECD Guidelines 214 and 213)

These tests determine the acute contact and oral toxicity (LD50) of a substance to adult worker honeybees (*Apis mellifera*).

- **Contact Toxicity (OECD 214):**
  - **Application:** A precise volume of the test substance in a carrier solvent is applied topically to the dorsal thorax of each bee.
  - **Exposure:** Bees are housed in cages with a food source.
  - **Observations:** Mortality is recorded at 4, 24, and 48 hours, and can be extended to 72 and 96 hours.
- **Oral Toxicity (OECD 213):**

- Application: Bees are fed a sucrose solution containing the test substance for a defined period.
- Observations: Mortality is recorded at regular intervals.
- Data Analysis: The LD50 (in  $\mu\text{g}$  of active substance per bee) is calculated for both routes of exposure.

## Earthworm Acute Toxicity Test (Following OECD Guideline 207)

This test evaluates the acute toxicity of a substance to earthworms in artificial soil.

- Test Species: The recommended species is *Eisenia fetida*.
- Methodology:
  - Exposure: Adult earthworms are exposed to artificial soil treated with a range of concentrations of the test substance for 14 days.
  - Observations: Mortality is assessed at 7 and 14 days.
- Data Analysis: The 14-day LC50 (in mg of substance per kg of dry soil) is determined.

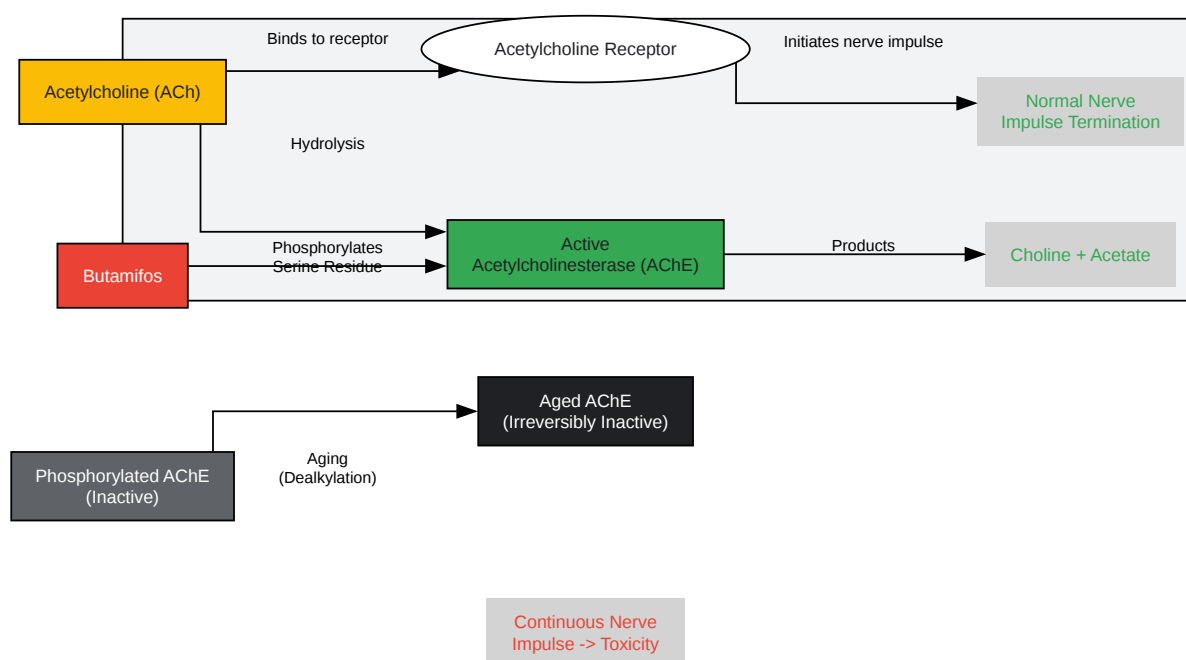
## Signaling Pathways and Experimental Workflows

### Signaling Pathway: Acetylcholinesterase Inhibition by Butamifos

**Butamifos**, like other organophosphate compounds, exerts its primary toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). AChE is crucial for the proper functioning of the nervous system, where it breaks down the neurotransmitter acetylcholine (ACh). Inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, resulting in continuous nerve stimulation, which can lead to paralysis and death.

The molecular mechanism involves the phosphorylation of a serine residue within the active site of the AChE enzyme. This forms a stable covalent bond between the organophosphate and the enzyme, rendering it inactive. Over time, this phosphorylated enzyme can undergo a

process called "aging," which involves the cleavage of an alkyl group from the phosphorus atom. This "aged" enzyme-inhibitor complex is even more stable and generally resistant to reactivation.

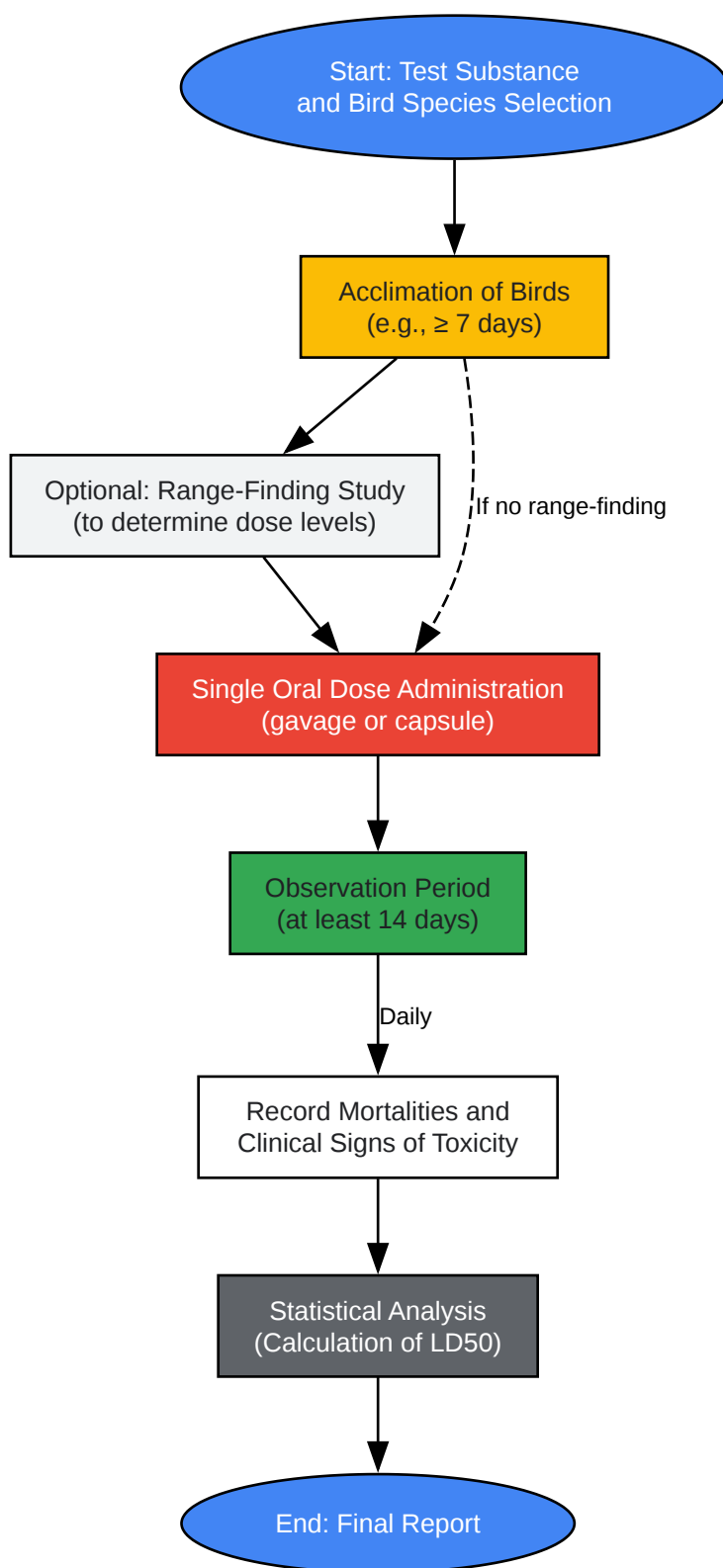


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Mechanism of Acetylcholinesterase Inhibition by **Butamifos**.

## Experimental Workflow: Avian Acute Oral Toxicity Test (OECD 223)

The following diagram illustrates the general workflow for conducting an avian acute oral toxicity test according to OECD Guideline 223. This can be adapted for limit, LD50-only, or LD50-slope tests.



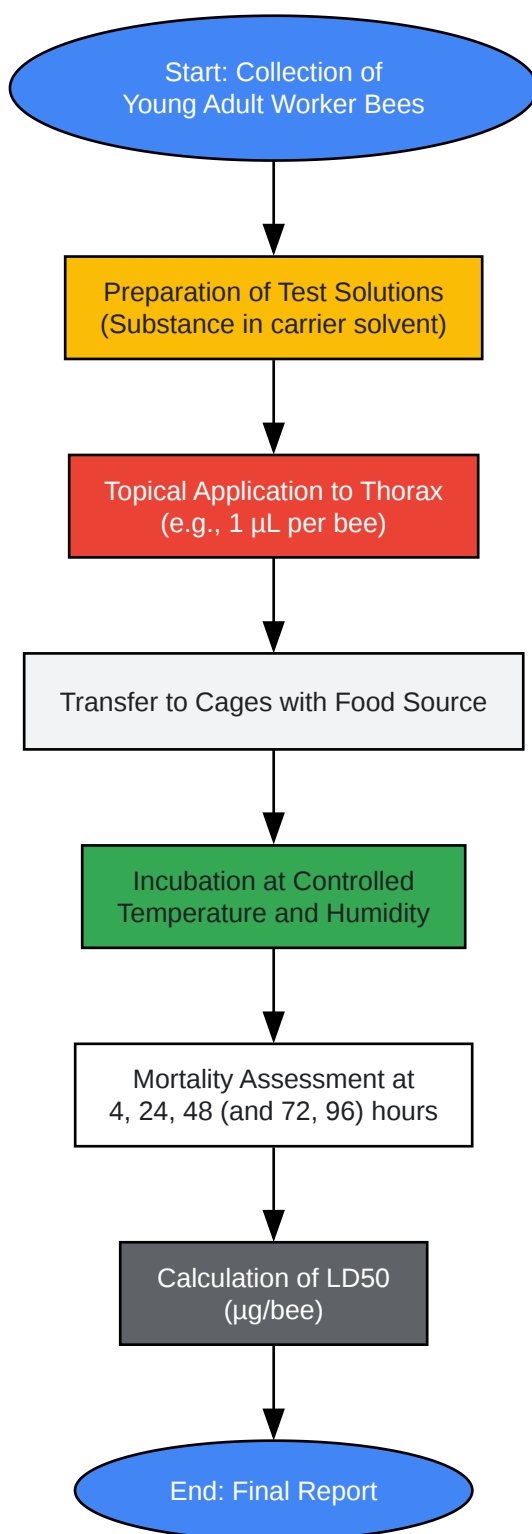
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Workflow for Avian Acute Oral Toxicity Testing.



## Experimental Workflow: Honeybee Acute Contact Toxicity Test (OECD 214)

This diagram outlines the key steps involved in assessing the acute contact toxicity of a substance to honeybees as per OECD Guideline 214.



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Workflow for Honeybee Acute Contact Toxicity Testing.

## Conclusion

This technical guide has synthesized the available toxicological data for **butamifos** on a range of non-target organisms. The data indicates that **butamifos** is moderately to very toxic to aquatic life. While definitive acute toxicity data for birds, bees, and earthworms is not readily available in the public domain, the classification of **butamifos** as an organophosphate and an acetylcholinesterase inhibitor suggests a potential for significant toxicity to these organisms. The provided experimental protocols and workflows, based on international guidelines, offer a framework for generating further toxicological data to fill these knowledge gaps. A deeper understanding of the toxicological profile of **butamifos** is essential for conducting thorough environmental risk assessments and implementing measures to protect non-target species.

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## References

- 1. Butamifos (Ref: S-2846) [sitem.herts.ac.uk]
- 2. ibacon.com [ibacon.com]
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